

An In-Depth Technical Guide to N-Trifluoroacetyl-3,4-(methylenedioxy)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-TRIFLUOROACETYL-3,4-(METHYLENEDIOXY)ANILINE*

Cat. No.: B029959

[Get Quote](#)

CAS Number: 85575-56-0

This technical guide provides a comprehensive overview of **N-trifluoroacetyl-3,4-(methylenedioxy)aniline**, a compound of interest for researchers, scientists, and professionals in drug development. This document details its physicochemical properties, proposed synthesis and purification methods, and analytical characterization. While direct biological data for this specific compound is limited, this guide also explores the potential biological activities based on related chemical structures.

Chemical and Physical Properties

N-trifluoroacetyl-3,4-(methylenedioxy)aniline, with the IUPAC name N-(benzo[d][1,2]dioxol-5-yl)-2,2,2-trifluoroacetamide, is a fluorinated derivative of 3,4-(methylenedioxy)aniline. The trifluoroacetyl group significantly influences the compound's electronic properties and lipophilicity, making it a subject of interest in medicinal chemistry and materials science.

Table 1: Physicochemical Properties of **N-Trifluoroacetyl-3,4-(methylenedioxy)aniline**

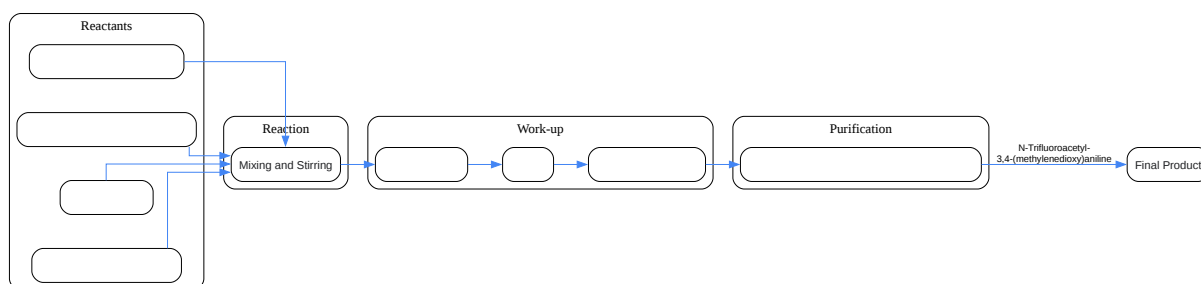
| Property | Value | Source |
|---------------------------|--|--------|
| CAS Number | 85575-56-0 | - |
| Molecular Formula | C ₉ H ₆ F ₃ NO ₃ | [1][3] |
| Molecular Weight | 233.14 g/mol | [1][3] |
| Appearance | Not available (likely a solid) | - |
| Melting Point | Not available | - |
| Boiling Point (Predicted) | 305.0 ± 42.0 °C at 760 mmHg | |
| Density (Predicted) | 1.6 ± 0.1 g/cm ³ | |
| Flash Point (Predicted) | 138.2 ± 27.9 °C | |
| pKa (Predicted) | Not available | |
| LogP (Predicted) | 2.41 | - |
| Purity (as available) | >95% (HPLC) | |
| Storage Conditions | 2-8°C, protected from light and moisture | [1] |

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **N-trifluoroacetyl-3,4-(methylenedioxy)aniline** is not readily available in published literature, a general and reliable method can be proposed based on standard organic chemistry procedures for the trifluoroacetylation of anilines.

Proposed Synthesis Workflow

The synthesis of **N-trifluoroacetyl-3,4-(methylenedioxy)aniline** can be achieved through the acylation of 3,4-(methylenedioxy)aniline with a trifluoroacetylating agent. A common and effective method involves the use of trifluoroacetic anhydride (TFAA) in the presence of a non-nucleophilic base to scavenge the trifluoroacetic acid byproduct.



[Click to download full resolution via product page](#)

Caption: Proposed workflow for the synthesis of **N-Trifluoroacetyl-3,4-(methylenedioxy)aniline**.

Detailed Synthesis Protocol

Materials:

- 3,4-(Methylenedioxy)aniline
- Trifluoroacetic anhydride (TFAA)
- Pyridine (dried)
- Dichloromethane (DCM, anhydrous)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution (NaHCO₃)

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3,4-(methylenedioxy)aniline (1 equivalent) in anhydrous dichloromethane.
- Cool the solution to 0°C using an ice bath.
- Add pyridine (1.1 equivalents) to the solution and stir for 10 minutes.
- Slowly add trifluoroacetic anhydride (1.1 equivalents) dropwise to the reaction mixture, maintaining the temperature at 0°C .
- After the addition is complete, allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding 1 M HCl solution and transfer the mixture to a separatory funnel.
- Separate the organic layer and wash sequentially with 1 M HCl, water, saturated NaHCO_3 solution, and brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to obtain the crude product.

Purification Protocol

The crude **N-trifluoroacetyl-3,4-(methylenedioxy)aniline** can be purified by one of the following methods:

- Recrystallization: Dissolve the crude product in a minimum amount of a hot solvent (e.g., ethanol, ethyl acetate/hexanes) and allow it to cool slowly to form crystals.
- Column Chromatography: If recrystallization is ineffective, purify the crude product using silica gel column chromatography with an appropriate eluent system (e.g., a gradient of ethyl

acetate in hexanes).

Analytical Data

Although specific spectral data for **N-trifluoroacetyl-3,4-(methylenedioxy)aniline** is not widely published, the expected analytical data can be inferred from the structure and data of similar compounds.

Table 2: Predicted Analytical Data

| Analysis Type | Expected Observations |
|------------------------|--|
| ¹ H NMR | Aromatic protons (δ 6.5-7.5 ppm), methylenedioxy protons (δ ~6.0 ppm, singlet), and an N-H proton (broad singlet, chemical shift dependent on solvent and concentration). |
| ¹³ C NMR | Aromatic carbons, a methylenedioxy carbon (δ ~101 ppm), a carbonyl carbon (δ ~155 ppm, quartet due to coupling with fluorine), and a trifluoromethyl carbon (δ ~116 ppm, quartet due to C-F coupling). |
| ¹⁹ F NMR | A singlet for the -CF ₃ group. |
| Mass Spectrometry (EI) | A molecular ion peak (M ⁺) at m/z 233. A prominent fragment ion corresponding to the loss of the trifluoroacetyl group or other characteristic fragmentations of the methylenedioxyaniline moiety. |
| Infrared (IR) | N-H stretching (~3300 cm ⁻¹), C=O stretching of the amide (~1700 cm ⁻¹), aromatic C-H and C=C stretching, and strong C-F stretching bands (~1100-1300 cm ⁻¹). |

Potential Biological Activity and Research Applications

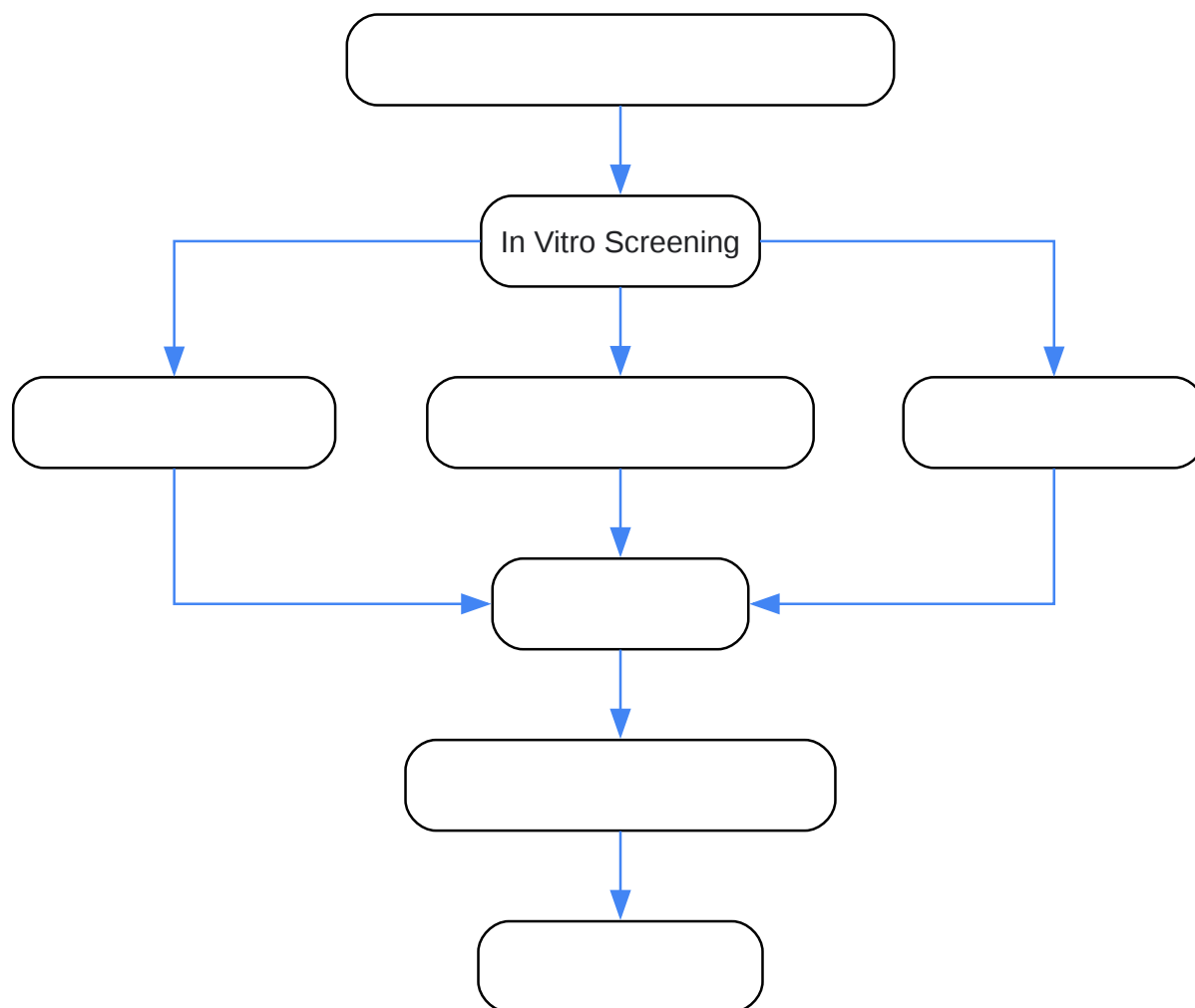
While there is no specific biological data available for **N-trifluoroacetyl-3,4-(methylenedioxy)aniline**, the structural motifs present in the molecule suggest potential areas of investigation for researchers.

Inferred Biological Activities

- **Antimicrobial and Antifungal Activity:** Aniline and its derivatives have been investigated for their antimicrobial properties. The trifluoromethyl group can enhance the lipophilicity and cell permeability of the molecule, potentially leading to increased antimicrobial efficacy.
- **Enzyme Inhibition:** The 3,4-(methylenedioxy)aniline scaffold is found in compounds that can interact with various enzymes. For example, derivatives of this moiety have been explored as inhibitors of monoamine oxidase (MAO) and acetylcholinesterase (AChE), which are relevant targets in neurodegenerative diseases.
- **Anticancer Activity:** N-trifluoroacetylated compounds have been studied for their potential as antitumor agents. The trifluoroacetyl group can influence the compound's interaction with biological targets and its metabolic stability.

Research Workflow for Biological Screening

Researchers interested in the biological potential of **N-trifluoroacetyl-3,4-(methylenedioxy)aniline** could follow a structured screening process.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the biological evaluation of **N-Trifluoroacetyl-3,4-(methylenedioxy)aniline**.

Conclusion

N-Trifluoroacetyl-3,4-(methylenedioxy)aniline is a readily synthesizable compound with physicochemical properties that make it an interesting candidate for further investigation in drug discovery and materials science. While direct experimental and biological data are currently scarce, this guide provides a solid foundation for researchers by outlining proposed synthetic and analytical protocols and highlighting potential areas of biological activity based on its structural features. Further research is warranted to fully elucidate the properties and potential applications of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. clearsynth.com [clearsynth.com]
- 2. N-METHYLANILINIUM TRIFLUOROACETATE(29885-95-8) 1H NMR [m.chemicalbook.com]
- 3. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to N-Trifluoroacetyl-3,4-(methylenedioxy)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029959#n-trifluoroacetyl-3-4-methylenedioxy-aniline-cas-number-85575-56-0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com